The Nucleoside Analog 2'-C-Ethynylcytidine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *2'-C-ethynylcytidine*

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Introduction: A Novel Inhibitor of RNA Synthesis with Therapeutic Potential

2'-C-Ethynylcytidine, a synthetic pyrimidine nucleoside analog, has emerged as a molecule of significant interest in the fields of virology and oncology. Characterized by the presence of a reactive ethynyl group at the 2'-position of the cytidine sugar moiety, this compound exhibits potent inhibitory effects on RNA synthesis, underpinning its broad-spectrum antiviral and antitumor activities. This technical guide provides an in-depth exploration of **2'-C-ethynylcytidine**, from its fundamental molecular properties to its mechanism of action and practical applications in research and drug development.

I. Core Molecular Profile of 2'-C-Ethynylcytidine

A thorough understanding of the physicochemical properties of **2'-C-ethynylcytidine** is fundamental for its application in experimental settings.

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Property	Value	Source(s)
CAS Number	188413-99-2	[1][2]
Alternate CAS Number	180300-43-0 (also known as TAS-106)	[3]
Molecular Formula	$C_{11}H_{13}N_3O_5$	[1][2][3]
Molecular Weight	267.24 g/mol	[2][3]
IUPAC Name	4-amino-1-((2R,3S,4R,5R)-3,4-dihydroxy-5-(hydroxymethyl)-4-ethynyltetrahydrofuran-2-yl)pyrimidin-2(1H)-one	
Synonyms	2'-C-Ethynylcytidine, ECyd, TAS-106	[3][4]
Solubility	Soluble in DMSO	[3]

II. Mechanism of Action: A Dual-Pronged Attack on Cellular Machinery

The therapeutic effects of **2'-C-ethynylcytidine** stem from its ability to disrupt cellular RNA synthesis and induce apoptosis through a well-defined molecular pathway.

A. Intracellular Activation and Inhibition of RNA Polymerases

Upon cellular uptake, **2'-C-ethynylcytidine** undergoes a series of phosphorylation events, catalyzed by cellular kinases, to yield its active triphosphate form, **2'-C-ethynylcytidine** triphosphate (ECTP).[5][6] This active metabolite acts as a competitive inhibitor of RNA polymerases I, II, and III.[1][7] By mimicking the natural substrate, cytidine triphosphate (CTP), ECTP is incorporated into nascent RNA chains. However, the presence of the 2'-ethynyl group sterically hinders the subsequent addition of nucleotides, leading to premature chain termination and a halt in RNA synthesis.[5]

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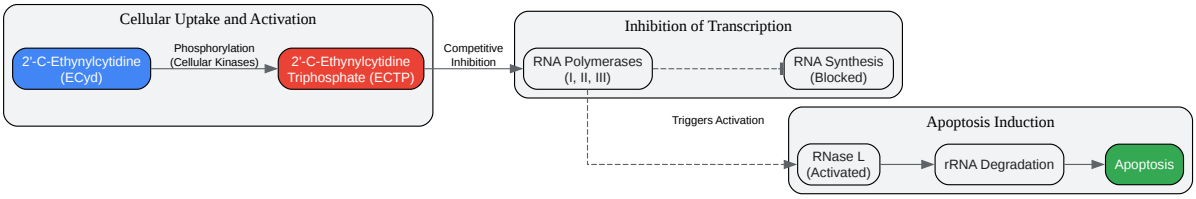
B. Induction of Apoptosis via RNase L Activation

Beyond the direct inhibition of RNA synthesis, **2'-C-ethynylcytidine** triggers a cascade of events leading to programmed cell death, or apoptosis. The inhibition of RNA polymerase activity by ECTP leads to the activation of RNase L, an endoribonuclease involved in the antiviral and antiproliferative response.[1][4] Activated RNase L degrades single-stranded RNA, including ribosomal RNA (rRNA), which contributes to the shutdown of protein synthesis and ultimately induces apoptosis.[1]



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Caption: Mechanism of action of **2'-C-ethynylcytidine**.

III. Antiviral Activity: A Broad-Spectrum Inhibitor of RNA Viruses

The reliance of many RNA viruses on their own RNA-dependent RNA polymerase (RdRp) for replication makes them prime targets for nucleoside analogs like **2'-C-ethynylcytidine**. While specific EC_{50} values for **2'-C-ethynylcytidine** are not extensively reported in the provided search results, the activity of the closely related compound, 2'-C-methylcytidine (2CMC), provides a strong indication of its potential antiviral spectrum.

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Virus Family	Virus	Compound	EC_{50}	Cell Line	Source(s)
Flaviviridae	Hepatitis C Virus (HCV)	2'-C-methylcytidine	~2-7 µM	Huh-7	
Flaviviridae	Dengue Virus (DENV)	2'-C-methylcytidine	11.2 ± 0.3 µM	-	[8]
Hepeviridae	Hepatitis E Virus (HEV)	2'-C-methylcytidine	1.64 µM	Huh-7	[2]

It is important to note that the antiviral potency of nucleoside analogs can be cell-line dependent.[6]

IV. Antitumor Activity: From Preclinical Promise to Clinical Investigation

2'-C-ethynylcytidine, under the designation TAS-106, has demonstrated significant antitumor activity in a wide range of human cancer models and has been evaluated in clinical trials.[7][9]

A. In Vitro Cytotoxicity

TAS-106 exhibits potent cytotoxicity against various human tumor cell lines, with its efficacy being dependent on the duration of exposure.

Tumor Type	Exposure Time	IC_{50} Range (µM)	Source(s)
Various Human Tumors	4 hours	0.114 - 1.032	
Various Human Tumors	24 hours	0.015 - 0.067	
Various Human Tumors	72 hours	0.008 - 0.058	

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B. Clinical Trials

Phase I and II clinical trials have been conducted to evaluate the safety and efficacy of TAS-106 in patients with advanced solid malignancies.[2][3][7][9][10][11] These studies have established the maximum tolerated dose (MTD) and identified dose-limiting toxicities, which include peripheral sensory neuropathy and myelosuppression.[7][9][10] While major objective antitumor responses have been limited in some studies, stable disease has been observed in several patients.[7][10]

V. Experimental Protocols

The following are representative protocols for evaluating the in vitro activity of **2'-C-ethynylcytidine**.

A. Cell-Based Antiviral Assay (HCV Replicon System)

This protocol is adapted from methodologies used to assess inhibitors of HCV replication.

Objective: To determine the 50% effective concentration (EC_{50}) of **2'-C-ethynylcytidine** against HCV replication.

Materials:

- Huh-7 cells harboring an HCV subgenomic replicon expressing a reporter gene (e.g., luciferase).
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), non-essential amino acids, and antibiotics.
- **2'-C-ethynylcytidine** (dissolved in DMSO).
- Luciferase assay reagent.
- Luminometer.

Procedure:

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- Seed Huh-7 replicon cells in 96-well plates at a density that allows for logarithmic growth during the assay period.
- After 24 hours, treat the cells with serial dilutions of **2'-C-ethynylcytidine**. Include a vehicle control (DMSO) and a positive control (e.g., a known HCV inhibitor).
- Incubate the plates for 48-72 hours at 37°C in a 5% CO_2 incubator.
- Lyse the cells and measure luciferase activity according to the manufacturer's instructions.
- Determine cell viability in parallel plates using a standard method (e.g., MTS or CellTiter-Glo assay) to assess cytotoxicity (CC_{50}).
- Calculate the EC_{50} value by plotting the percentage of inhibition of luciferase activity against the log of the compound concentration and fitting the data to a dose-response curve.

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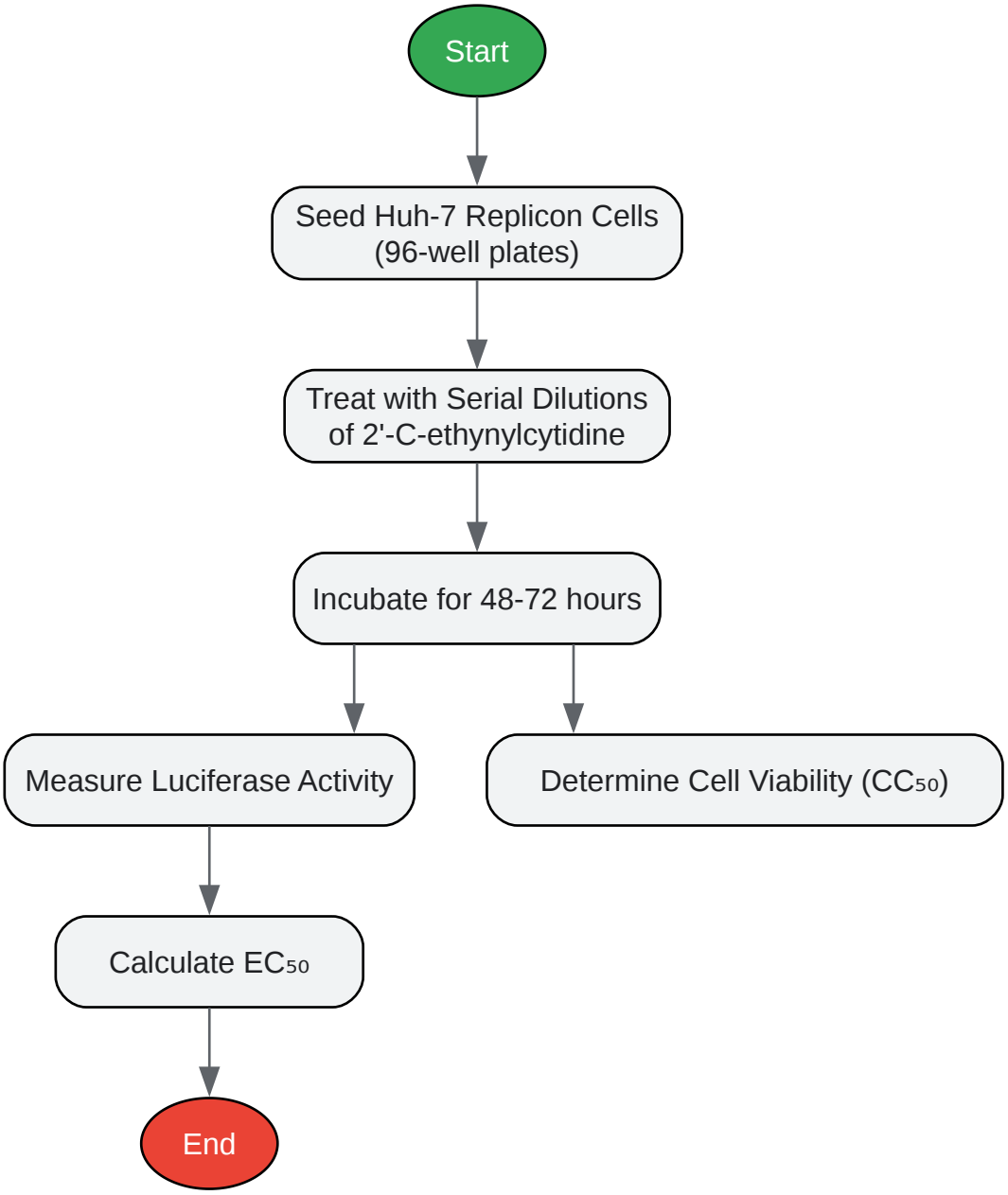

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Caption: Workflow for a cell-based antiviral assay.

B. In Vitro Cytotoxicity Assay (MTT Assay)

Objective: To determine the 50% inhibitory concentration (IC_{50}) of **2'-C-ethynylcytidine** against cancer cell lines.

Materials:

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- Human cancer cell line of interest (e.g., A549 lung cancer cells).
- Complete cell culture medium.
- **2'-C-ethynylcytidine** (dissolved in DMSO).
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
- Solubilization buffer (e.g., DMSO or acidified isopropanol).
- Microplate reader.

Procedure:

- Seed cancer cells in 96-well plates at an appropriate density.
- Allow cells to attach and resume growth for 24 hours.
- Treat the cells with a range of concentrations of **2'-C-ethynylcytidine**. Include a vehicle control.
- Incubate for a specified period (e.g., 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Solubilize the formazan crystals by adding the solubilization buffer.
- Measure the absorbance at the appropriate wavelength (typically 570 nm).
- Calculate the IC_{50} value by plotting the percentage of cell viability against the log of the compound concentration.

VI. Synthesis and Prodrug Strategies

The development of efficient synthetic routes and prodrug strategies is crucial for the therapeutic advancement of **2'-C-ethynylcytidine**. While detailed synthetic procedures are

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beyond the scope of this guide, it is noteworthy that its synthesis often involves the introduction of the ethynyl group onto a suitably protected cytidine precursor.

To enhance the pharmacokinetic properties and cellular uptake of **2'-C-ethynylcytidine**, various prodrug approaches have been explored. These strategies aim to mask the polar hydroxyl groups of the nucleoside, thereby increasing its lipophilicity and facilitating its passage across cell membranes. Once inside the cell, the prodrug is designed to be cleaved by intracellular enzymes, releasing the active **2'-C-ethynylcytidine**.

VII. Conclusion and Future Directions

2'-C-ethynylcytidine represents a promising scaffold for the development of novel antiviral and anticancer agents. Its well-defined mechanism of action, potent activity in preclinical models, and advancement into clinical trials underscore its therapeutic potential. Future research should focus on:

- Elucidating the full antiviral spectrum: Determining the EC_{50} values of **2'-C-ethynylcytidine** against a broader range of RNA viruses.
- Optimizing therapeutic index: Developing novel prodrugs and delivery systems to improve its pharmacokinetic profile and minimize off-target toxicities.
- Combination therapies: Investigating the synergistic effects of **2'-C-ethynylcytidine** with other antiviral or anticancer drugs to enhance efficacy and overcome resistance.

This technical guide provides a solid foundation for researchers and drug development professionals working with **2'-C-ethynylcytidine**. A thorough understanding of its properties and mechanisms is paramount to unlocking its full therapeutic potential.

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